

An In-depth Technical Guide to 2-Chloro-5-cyanobenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-cyanobenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chloro-5-cyanobenzenesulfonamide**, including its chemical properties, a plausible synthetic route, and its potential biological significance based on related structures.

IUPAC Name and Chemical Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-chloro-5-cyanobenzenesulfonamide**^[1]. It is also known by other names such as 2-chloro-5-cyanobenzene-1-sulfonamide and 4-chloro-3-sulfamoylbenzonitrile^[1].

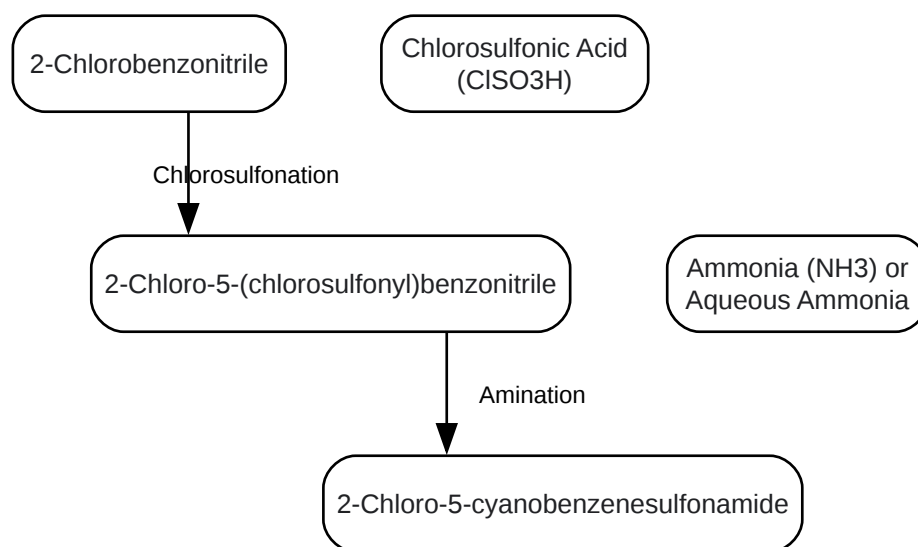
A summary of the key physicochemical properties of **2-chloro-5-cyanobenzenesulfonamide** is presented in the table below. This data is crucial for understanding its behavior in biological and chemical systems.

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClN ₂ O ₂ S	PubChem[1]
Molecular Weight	216.65 g/mol	PubChem[1], Biosynth[2]
Monoisotopic Mass	215.9760263 Da	PubChem[1]
XLogP3	0.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	92.3 Å ²	PubChem[1]
SMILES	<chem>C1=CC(=C(C=C1C#N)S(=O)(=O)N)Cl</chem>	PubChem[1], Biosynth[2]
InChIKey	UQRASOYVDGPZKP-UHFFFAOYSA-N	PubChem[1]
CAS Number	1939-76-0	PubChem[1], Biosynth[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-chloro-5-cyanobenzenesulfonamide** is not readily available in the provided search results, a plausible synthetic route can be devised based on established methods for analogous sulfonamide compounds[3][4][5][6]. The proposed synthesis involves the chlorosulfonation of a suitable precursor followed by amination.

A logical synthetic approach would start from 2-chlorobenzonitrile.



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Caption: Proposed synthesis of **2-Chloro-5-cyanobenzenesulfonamide**.

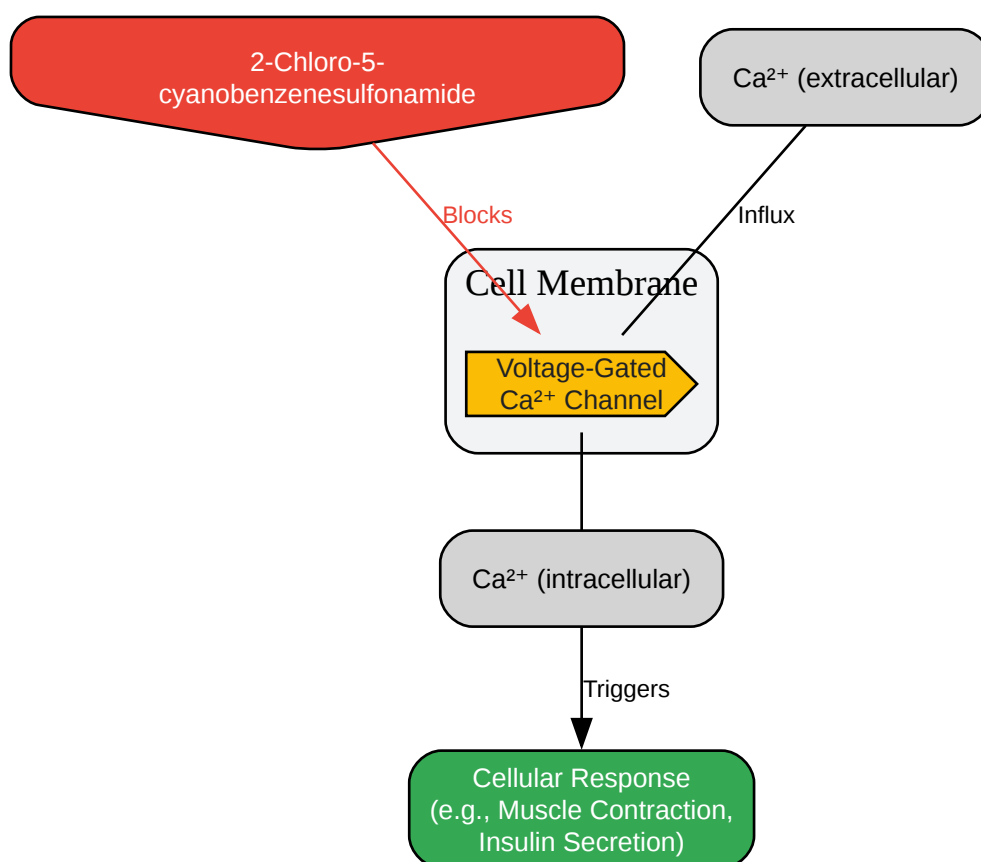
- Chlorosulfonation of 2-Chlorobenzonitrile:
 - In a fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a trap for acidic gases (e.g., HCl).
 - Add 2-chlorobenzonitrile (1 equivalent) to the flask and cool it in an ice bath to 0-5 °C.
 - Slowly add chlorosulfonic acid (3-5 equivalents) dropwise via the dropping funnel, ensuring the temperature does not exceed 10 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 50-60 °C for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - Carefully pour the cooled reaction mixture onto crushed ice to quench the excess chlorosulfonic acid.
 - The resulting precipitate, 2-chloro-5-(chlorosulfonyl)benzonitrile, is collected by vacuum filtration, washed with cold water, and dried.
- Amination of 2-Chloro-5-(chlorosulfonyl)benzonitrile:

- Dissolve the dried 2-chloro-5-(chlorosulfonyl)benzonitrile intermediate in a suitable solvent such as tetrahydrofuran (THF) or acetone in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add an excess of aqueous ammonia (ammonium hydroxide) or bubble ammonia gas through the solution while maintaining the temperature below 10 °C.
- Stir the reaction mixture at room temperature for 2-3 hours until the reaction is complete (monitored by TLC).
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **2-chloro-5-cyanobenzenesulfonamide**.

Potential Biological Activity and Mechanism of Action

While direct biological data for **2-chloro-5-cyanobenzenesulfonamide** is limited, the benzenesulfonamide scaffold is a well-known pharmacophore present in numerous drugs with diverse biological activities, including antimicrobial, diuretic, and anticancer properties[4][7][8]. A chemically related compound, 2-Chloro-5-cyanobenzene-1-sulfonamide, is described as an ATP-sensitive myorelaxant that blocks calcium channels[2].

Based on the activity of its close analog, a potential mechanism of action for **2-chloro-5-cyanobenzenesulfonamide** could involve the modulation of ion channels.



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Caption: Hypothesized mechanism of action via calcium channel blockade.

This blockade would inhibit the influx of calcium ions, thereby preventing downstream cellular processes such as muscle contraction or insulin secretion[2].

Applications in Drug Development

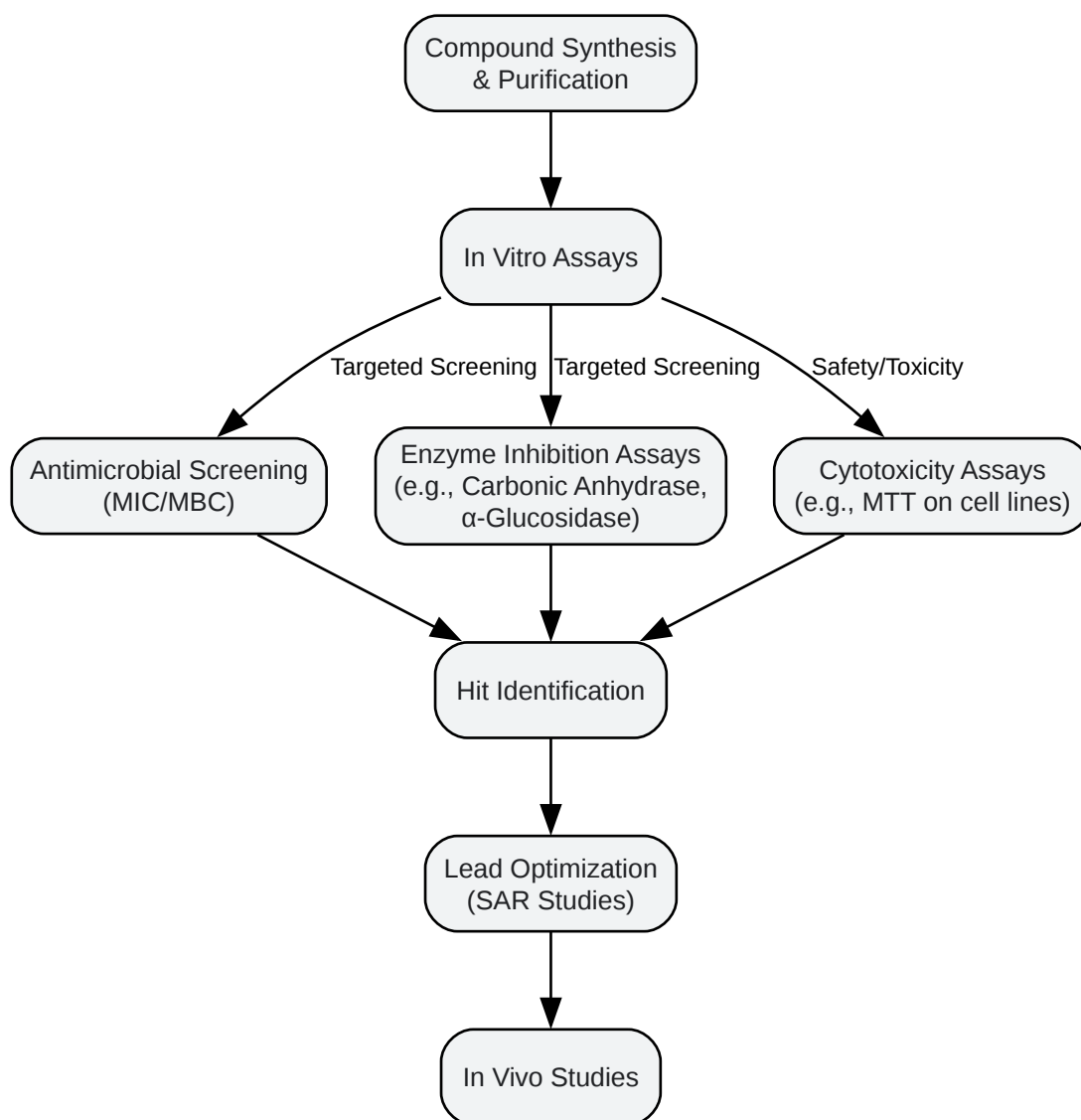
The sulfonamide functional group is a key feature in a wide range of therapeutic agents[8]. Derivatives of benzenesulfonamide have been explored for various medicinal applications:

- **Antimicrobial Agents:** Many sulfonamide-containing compounds exhibit antibacterial activity by inhibiting dihydropteroate synthase, an enzyme crucial for folic acid synthesis in bacteria[9]. Novel sulfonamide derivatives are continuously being synthesized and tested against various bacterial and mycobacterial strains[9][10][11].

- **Antidiabetic Agents:** Certain benzenesulfonamide derivatives have been investigated as inhibitors of α -glucosidase and α -amylase, enzymes involved in carbohydrate digestion. Inhibition of these enzymes can help manage postprandial hyperglycemia in diabetic patients[4].
- **Carbonic Anhydrase Inhibitors:** The sulfonamide moiety is a classic zinc-binding group that can effectively inhibit carbonic anhydrases, which are implicated in diseases like glaucoma and certain types of cancer[3][8].

Given its structure, **2-chloro-5-cyanobenzenesulfonamide** could serve as a valuable intermediate or building block for creating more complex molecules with potential therapeutic activities in these areas.

The following diagram outlines a general workflow for the initial biological screening of a compound like **2-chloro-5-cyanobenzenesulfonamide**.



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Caption: General workflow for biological screening of new compounds.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-5-cyanobenzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1371306#2-chloro-5-cyanobenzenesulfonamide-iupac-name]

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